

# potential off-target effects of PSEM 308 hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PSEM 308 hydrochloride

Cat. No.: B11934905

[Get Quote](#)

## PSEM 308 Hydrochloride Technical Support Center

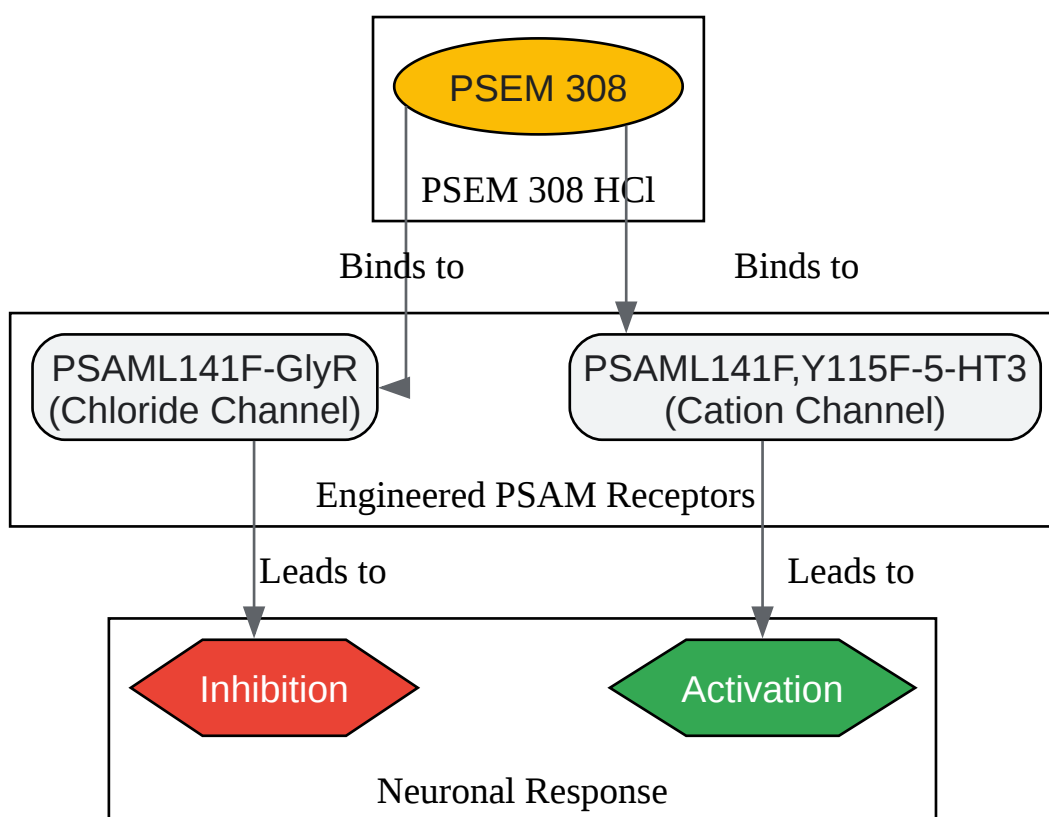
This technical support center is designed for researchers, scientists, and drug development professionals using **PSEM 308 hydrochloride** in their experiments. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you might encounter.

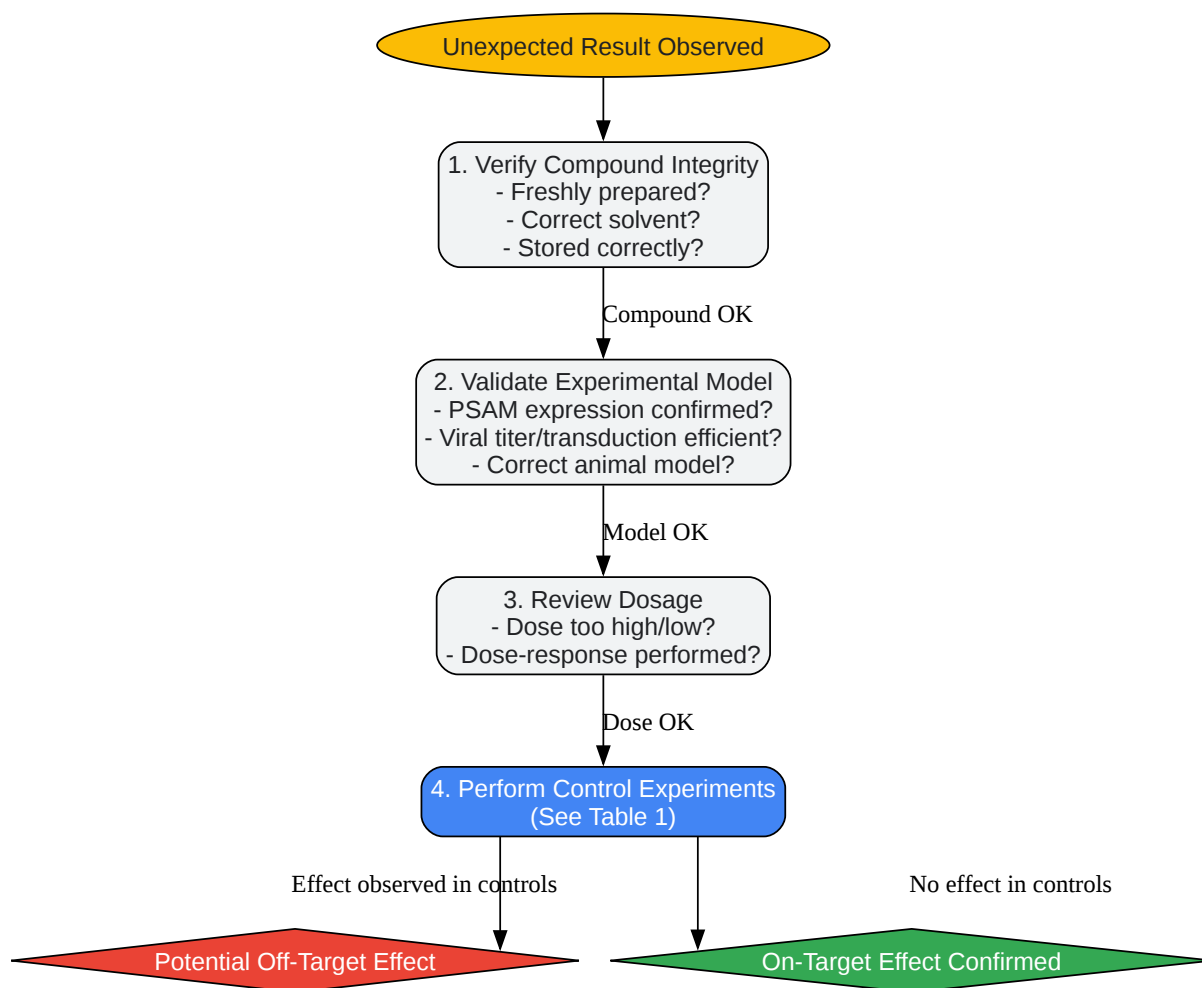
### Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **PSEM 308 hydrochloride**?

A1: **PSEM 308 hydrochloride** is a Pharmacologically Selective Effector Molecule (PSEM). It is a specific agonist for engineered chimeric ion channels known as Pharmacologically Selective Actuator Modules (PSAMs). PSEM 308 itself is biologically inert in the absence of the corresponding PSAM. The effect of PSEM 308 is determined by the type of PSAM expressed in the target cells:

- Inhibition: When bound to PSAML141F-GlyR, it opens a chloride-permeable pore, leading to anion influx and neuronal inhibition.[\[1\]](#)
- Activation: When bound to PSAML141F,Y115F-5-HT3, it opens a cation-permeable pore, resulting in cation influx and neuronal activation.[\[1\]](#)





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. PSEM 308 hydrochloride | PSEMs | Tocris Bioscience [tocris.com]
- To cite this document: BenchChem. [potential off-target effects of PSEM 308 hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11934905#potential-off-target-effects-of-psem-308-hydrochloride]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)